

# Introduction: Navigating the Procurement of a Niche Chemical Intermediate

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## Compound of Interest

Compound Name: *5-Bromo-N-(2-hydroxyethyl)-2-methoxybenzenesulfonamide*

CAS No.: 871269-14-6

Cat. No.: B1291173

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**5-Bromo-N-(2-hydroxyethyl)-2-methoxybenzenesulfonamide** is a specialized organic molecule that holds potential as a building block in medicinal chemistry and drug discovery. Its structure, featuring a substituted benzenesulfonamide core, is a common motif in various biologically active compounds. Diarylsulfonamides, for instance, are recognized as privileged scaffolds in the development of anticancer agents, with some acting as potent tubulin inhibitors[1]. The presence of a bromine atom and a hydroxyethyl group offers reactive handles for further chemical modification, making it a versatile intermediate for creating novel molecular entities.

However, unlike common laboratory reagents, **5-Bromo-N-(2-hydroxyethyl)-2-methoxybenzenesulfonamide** is not a widely available, off-the-shelf chemical. Its procurement requires a strategic approach, moving beyond simple catalog searches to include custom synthesis and rigorous quality control. This guide, written from the perspective of a Senior Application Scientist, provides a comprehensive roadmap for researchers to confidently source, validate, and utilize this compound, ensuring the integrity and reproducibility of their scientific endeavors.

## Chemical Profile and Identification

A precise understanding of the molecule's properties is the first step in ensuring you are sourcing and handling the correct material. While specific experimental data for the title

compound is scarce, we can infer its properties from its constituent parts and closely related analogs.

## Core Structure and Analogs

The core of our target molecule is 5-Bromo-2-methoxybenzenesulfonamide. This parent compound is more commonly available and has established identifiers.

- IUPAC Name: 5-bromo-2-methoxybenzenesulfonamide[2]
- CAS Number: 23095-14-9[2]
- Molecular Formula: C<sub>7</sub>H<sub>8</sub>BrNO<sub>3</sub>S[2]
- Molecular Weight: 266.11 g/mol [3]
- InChIKey: WHYIIAFUVXCXIL-UHFFFAOYSA-N[2]

Our target molecule, **5-Bromo-N-(2-hydroxyethyl)-2-methoxybenzenesulfonamide**, is a derivative with the following predicted properties:

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>12</sub> BrNO <sub>4</sub> S	Aladdin Scientific[4]
Molecular Weight	310.16 g/mol	Calculated
SMILES	<chem>COC1=C(C=C(C=C1)Br)S(=O)(=O)NCCO</chem>	Aladdin Scientific[4]

## Chemical Structure Diagram

A clear visualization of the molecular structure is essential for understanding its reactivity and for spectral interpretation.

Caption: Chemical structure of **5-Bromo-N-(2-hydroxyethyl)-2-methoxybenzenesulfonamide**.

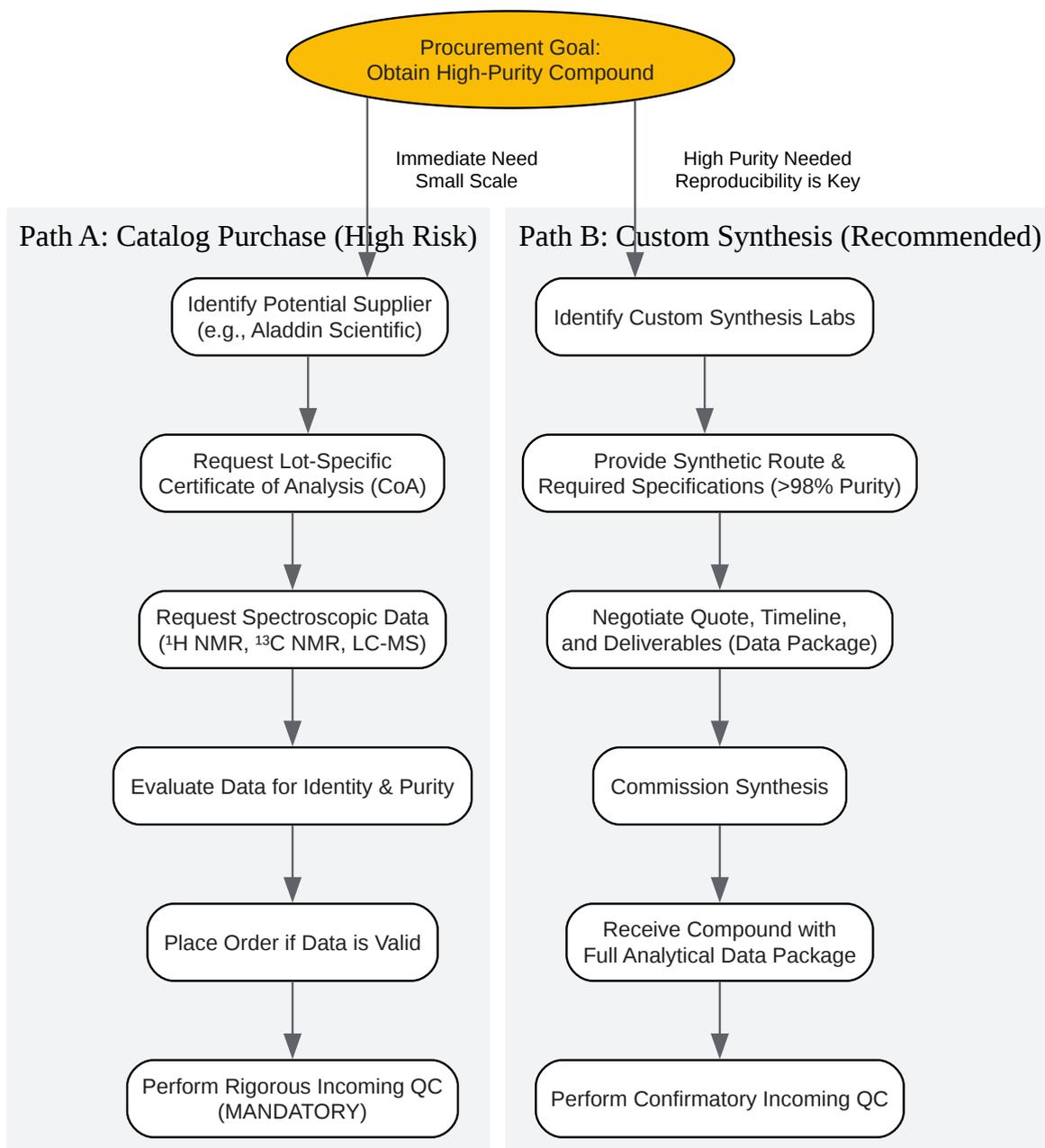
## The Supplier Landscape: A Reality Check

A search for direct, off-the-shelf suppliers of **5-Bromo-N-(2-hydroxyethyl)-2-methoxybenzenesulfonamide** reveals its status as a specialty chemical.

- **Direct Listings:** The compound is listed by Aladdin Scientific Corporation with a purity of  $\geq 95\%$ <sup>[4]</sup>. This appears to be one of the few catalog listings for this exact molecule.
- **Related Compounds:** Many major suppliers, such as Sigma-Aldrich, stock the parent sulfonamide (CAS 23095-14-9) or the key synthetic precursor, 5-Bromo-2-methoxybenzenesulfonyl chloride (CAS 23095-05-8)<sup>[3][5]</sup>.
- **Custom Synthesis Organizations (CSOs):** The scarcity of catalog options indicates that custom synthesis is the most reliable and transparent route for obtaining this material. Many companies that supply building blocks also offer custom synthesis services.

## A Dual-Path Procurement Strategy

Given the landscape, a two-pronged approach is recommended for acquiring this compound. The choice depends on the urgency, budget, and required scale and purity of the material.



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Caption: Dual-path strategy for procuring the target compound.

## Path A: Sourcing from a Catalog Supplier

While expedient, purchasing from a catalog that lists rare chemicals carries the risk of receiving material of insufficient purity or even incorrect identity. A "buyer beware" approach, backed by stringent verification, is critical. One supplier, Sigma-Aldrich, explicitly notes for some of its rare chemicals that the "Buyer assumes responsibility to confirm product identity and/or purity" and that they do not collect analytical data for these products[3]. This underscores the necessity of independent verification.

#### Actionable Steps:

- **Contact the Supplier:** Reach out to the sales or technical support for the listed product (e.g., Aladdin Scientific, B187323)[4].
- **Request Documentation:** Do not order blindly. Request a lot-specific Certificate of Analysis (CoA). Crucially, ask for the actual analytical data files (e.g., NMR, HPLC traces) for the specific batch you would be purchasing. A CoA that only states "Meets Specifications" is insufficient.
- **Scrutinize the Data:** Analyze the provided spectra to confirm the structure and assess purity. Look for unexplained peaks in the NMR or impurities in the chromatogram.
- **Order and Verify:** If the data is satisfactory, place the order. Upon receipt, immediately perform the incoming QC protocol outlined in Section 5 to validate the material in-house.

## Path B: Commissioning a Custom Synthesis

This is the recommended path for ensuring high quality, purity, and a transparent supply chain. It puts the researcher in control of the final product's specifications.

#### Actionable Steps:

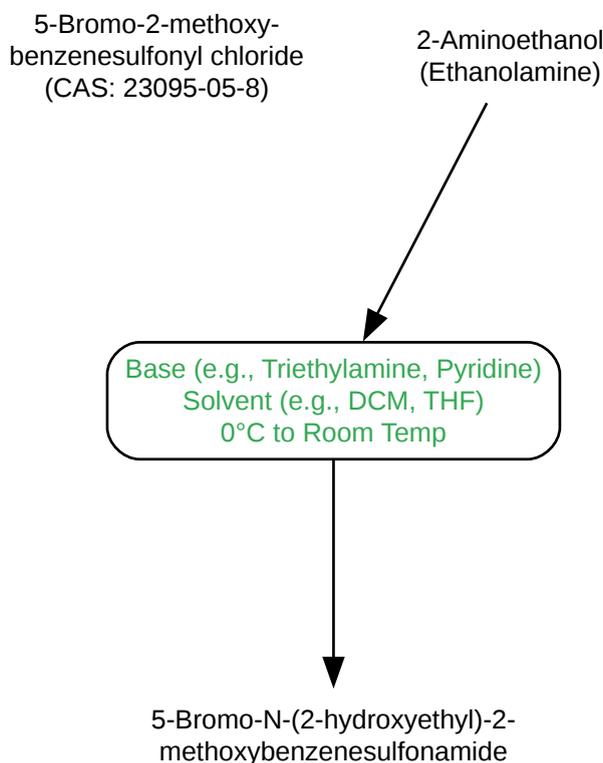
- **Identify CSOs:** Search for companies specializing in custom synthesis of chemical building blocks.
- **Submit a Request for Quotation (RFQ):** Your RFQ should be comprehensive and include:
  - The exact chemical structure and name.
  - The required quantity (e.g., 5 g, 25 g).

- Required Purity: Specify a minimum purity level (e.g., >98% by HPLC).
- A proposed synthetic scheme (see Section 4). This demonstrates feasibility and helps the CSO provide a more accurate quote.
- Required Analytical Deliverables: Mandate that the final product be delivered with a full data package:  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, HPLC-MS, and a high-resolution mass spectrometry (HRMS) report.
- Evaluate Quotes: Compare CSOs based on cost, timeline, and their willingness to provide the full data package.
- Commission and Confirm: Once the synthesis is complete and the data package is approved, have the material shipped. Perform your own confirmatory analysis upon receipt.

## Proposed Synthetic Route for Custom Synthesis

Providing a plausible synthetic route to a CSO streamlines the quoting process. The synthesis of **5-Bromo-N-(2-hydroxyethyl)-2-methoxybenzenesulfonamide** is straightforward and can be accomplished from readily available starting materials.

The most direct method involves the reaction of 5-Bromo-2-methoxybenzenesulfonyl chloride with 2-aminoethanol (ethanolamine).



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Caption: Proposed synthesis of the target compound.

This is a standard nucleophilic substitution reaction where the amine nitrogen of ethanolamine attacks the electrophilic sulfur atom of the sulfonyl chloride, displacing the chloride leaving group. A non-nucleophilic base is used to quench the HCl byproduct. This precursor, 5-Bromo-2-methoxybenzenesulfonyl chloride, is listed as an available product by multiple chemical suppliers[5].

## The Self-Validating System: An Incoming QC Protocol

Regardless of the source, you must independently verify the identity and purity of the compound. This step is non-negotiable for ensuring the validity of your research.

### Step-by-Step QC Workflow

- Documentation Review:

- Cross-reference the supplier's CoA and any provided spectra with the material's label and your purchase order.
- Physical Characterization:
  - Note the appearance of the material (e.g., white to off-white solid). The parent sulfonamide is described as a solid[3].
- Spectroscopic and Chromatographic Analysis:
  - High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS):
    - Objective: Assess purity and confirm molecular weight.
    - Method: Dissolve a small sample in a suitable solvent (e.g., methanol or acetonitrile)[6]. Use a standard C18 reverse-phase column with a water/acetonitrile or water/methanol gradient.
    - Expected Results: The HPLC trace should show one major peak (>98% area under the curve). The mass spectrometer (ESI+) should show a prominent ion corresponding to  $[M+H]^+$  at  $m/z \approx 310.1$  and  $312.1$  in an approximate 1:1 ratio, which is the characteristic isotopic pattern for a molecule containing one bromine atom.
  - Nuclear Magnetic Resonance (NMR) Spectroscopy:
    - Objective: Confirm the chemical structure.
    - Method: Dissolve the sample in a deuterated solvent (e.g., DMSO- $d_6$  or  $CDCl_3$ ). Acquire  $^1H$  and  $^{13}C$  NMR spectra.
    - Expected  $^1H$  NMR Features:
      - Aromatic protons in the 7-8 ppm range showing splitting patterns consistent with a 1,2,4-trisubstituted benzene ring.
      - Aliphatic protons corresponding to the two  $CH_2$  groups of the hydroxyethyl moiety, likely in the 3-4 ppm range.

- A broad singlet for the N-H proton.
- A singlet for the methoxy (OCH<sub>3</sub>) protons around 3.8-4.0 ppm.
- A triplet for the O-H proton.
- High-Resolution Mass Spectrometry (HRMS):
  - Objective: Confirm the elemental composition.
  - Method: Use ESI-TOF or Orbitrap MS to obtain an accurate mass.
  - Expected Result: The measured mass should be within 5 ppm of the calculated exact mass for C<sub>9</sub>H<sub>12</sub>BrNO<sub>4</sub>S.

## Safety, Handling, and Storage

Proper handling is paramount. Safety information can be extrapolated from Safety Data Sheets (SDS) of structurally similar compounds.

- Hazards: The parent compound, 5-Bromo-2-methoxybenzenesulfonamide, is classified as causing skin and eye irritation and may cause respiratory irritation[2]. The related 5-Bromo-2-methoxybenzotrile is listed as toxic if swallowed, in contact with skin, or if inhaled[7][8]. The precursor, 5-bromo-2-methoxybenzenesulfonyl chloride, is corrosive and causes burns[5].
- GHS Hazard Statements (Predicted): H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Personal Protective Equipment (PPE): Always wear safety glasses, a lab coat, and chemical-resistant gloves. Handle in a well-ventilated area or a chemical fume hood[9].
- Storage: Store in a tightly sealed container in a cool, dry place. The related N,N-dimethylbenzenesulfonamide is stored at 2-8°C[10].

## Conclusion and Future Outlook

**5-Bromo-N-(2-hydroxyethyl)-2-methoxybenzenesulfonamide** is a valuable but niche chemical intermediate whose procurement requires diligence beyond a simple catalog search.

By understanding its chemical properties, recognizing the limited supplier landscape, and adopting a robust procurement and validation strategy, researchers can confidently obtain high-quality material. The recommended path of custom synthesis, coupled with a mandatory in-house QC protocol, provides the highest level of assurance for scientific integrity. As research into novel sulfonamide-based therapeutics continues to grow, the demand for specialized building blocks like this will likely increase, hopefully leading to wider availability and more comprehensive characterization data in the future.

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